

Thiol-PEG6-acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Thiol-PEG6-acid

Cat. No.: B1432275

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Thiol-PEG6-acid**, a bifunctional linker critical in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs). This document outlines the essential safety and handling guidelines, detailed experimental protocols for its common applications, and a summary of its physicochemical properties.

Chemical and Physical Properties

Thiol-PEG6-acid is a hydrophilic molecule featuring a terminal thiol (-SH) group and a carboxylic acid (-COOH) group, separated by a hexa-ethylene glycol spacer. This structure allows for versatile conjugation strategies, enhancing the solubility and stability of the resulting conjugates.

Property	Value	Source
Chemical Formula	C ₁₅ H ₃₀ O ₈ S	[1]
Molecular Weight	370.46 g/mol	[1]
Appearance	Solid or liquid	[2]
Solubility	Highly soluble in water and organic solvents	[1]
Functional Groups	Thiol (-SH) and Carboxylic Acid (-COOH)	[1]

Safety and Handling Guidelines

The following guidelines are compiled from various Safety Data Sheets (SDS) for **Thiol-PEG6-acid** and structurally similar compounds. It is imperative to consult the specific SDS provided by the supplier before handling this chemical.

Hazard Identification

Thiol-PEG6-acid is classified as a hazardous substance. The primary hazards are:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.
- Harmful if Swallowed: May be harmful if ingested.

Precautionary Measures and Personal Protective Equipment (PPE)

To minimize risk, the following precautions should be taken:

Precaution	Description	Citations
Ventilation	Use only in a well-ventilated area, such as a chemical fume hood.	
Eye Protection	Wear tightly fitting safety goggles or a face shield.	
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile rubber).	
Skin and Body	Wear a lab coat and appropriate protective clothing.	
Respiratory	If ventilation is inadequate, use a suitable respirator.	
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure	Citations
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	

Storage and Disposal

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

Experimental Protocols and Applications

Thiol-PEG6-acid is a versatile linker used in various bioconjugation applications. The thiol group can react with maleimides and other thiol-reactive moieties, while the carboxylic acid can form stable amide bonds with primary amines.

Thiol-Maleimide Conjugation

This reaction is commonly used to link **Thiol-PEG6-acid** to proteins or other molecules containing a maleimide group.

```
// Nodes Thiol_PEG [label="Thiol-PEG6-acid\nin buffer (pH 6.5-7.5)", fillcolor="#F1F3F4",  
fontcolor="#202124"]; Maleimide_Molecule [label="Maleimide-containing\nmolecule (e.g.,  
protein)", fillcolor="#F1F3F4", fontcolor="#202124"]; Reaction_Mixture [label="Incubate  
at\nroom temperature", fillcolor="#FFFFFF", fontcolor="#202124", shape=ellipse]; Purification  
[label="Purify conjugate\n(e.g., SEC, Dialysis)", fillcolor="#F1F3F4", fontcolor="#202124"];  
Conjugate [label="Thioether-linked\nconjugate", fillcolor="#4285F4", fontcolor="#FFFFFF"];  
  
// Edges Thiol_PEG -> Reaction_Mixture; Maleimide_Molecule -> Reaction_Mixture;  
Reaction_Mixture -> Purification [label="Reaction"]; Purification -> Conjugate  
[label="Purification"]; }
```

Caption: Workflow for amide bond formation using **Thiol-PEG6-acid** with EDC/NHS chemistry.

Detailed Methodology:

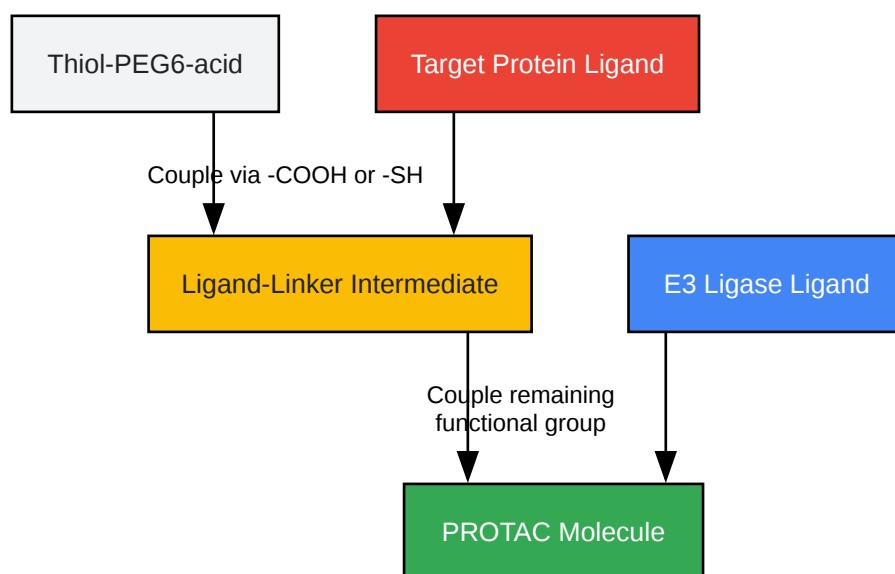
- Activation of Carboxylic Acid:
 - Dissolve **Thiol-PEG6-acid** in an activation buffer (e.g., MES buffer, pH 4.5-6.0).
 - Add a molar excess of EDC and NHS (typically 2-5 fold excess of each) to the **Thiol-PEG6-acid** solution.
 - Incubate at room temperature for 15-30 minutes to form the NHS-ester intermediate.
- Conjugation to Amine:
 - Dissolve the amine-containing molecule in a reaction buffer with a pH of 7.2-8.0 (e.g., PBS).
 - Add the activated **Thiol-PEG6-acid** solution to the amine-containing molecule.
 - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C with gentle stirring.

- Quenching:
 - Quench the reaction by adding an amine-containing buffer such as Tris or glycine to consume any unreacted NHS-esters.
- Purification:
 - Purify the conjugate using SEC or dialysis to remove unreacted reagents and byproducts.
- Characterization:
 - Analyze the final conjugate using appropriate techniques such as mass spectrometry, HPLC, and SDS-PAGE.

Application in PROTAC Synthesis

Thiol-PEG6-acid is a valuable linker for the synthesis of PROTACs, which are heterobifunctional molecules that induce the degradation of target proteins. The thiol and carboxylic acid functionalities allow for the sequential or convergent attachment of a ligand for the target protein and a ligand for an E3 ubiquitin ligase.

Logical Relationship: PROTAC Synthesis Strategy



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Caption: A generalized strategy for the synthesis of a PROTAC using **Thiol-PEG6-acid**.

Toxicological Information

The toxicological properties of **Thiol-PEG6-acid** have not been thoroughly investigated. However, based on data for similar polyethylene glycol (PEG) compounds, the following can be inferred:

- Acute Toxicity: PEG compounds generally exhibit low acute toxicity.
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available for **Thiol-PEG6-acid**. Most short-chain PEG compounds are not considered to be carcinogenic, mutagenic, or to have reproductive toxicity.
- Ecotoxicity: No data is available for **Thiol-PEG6-acid**. Discharge into the environment should be avoided.

It is crucial to handle this compound with the care due to a chemical with an incomplete toxicological profile.

Conclusion

Thiol-PEG6-acid is an essential tool for researchers in drug development and biotechnology, enabling the creation of complex bioconjugates with enhanced properties. Adherence to the safety and handling guidelines outlined in this document is paramount to ensure the well-being of laboratory personnel. The provided experimental protocols offer a foundation for the successful application of this versatile linker in various research endeavors. As with all chemicals, users should consult the most recent Safety Data Sheet from their supplier and perform a thorough risk assessment before commencing any experimental work.

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References

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